

Peptide coupling protocols using 2-Fluoro-5-hydroxyphenylacetic acid

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxyphenylacetic acid

CAS No.: 149029-89-0

Cat. No.: B132475

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Application Note: Peptide Coupling Protocols using **2-Fluoro-5-hydroxyphenylacetic Acid**

Executive Summary & Chemical Context

2-Fluoro-5-hydroxyphenylacetic acid (CAS: 149029-89-0) is a specialized building block increasingly utilized in medicinal chemistry for the synthesis of PARP inhibitors (structural analogs to Olaparib intermediates), PROTAC linkers, and peptidomimetics.^{[1][2]}

The incorporation of this moiety presents a specific chemoselective challenge: the competition between the carboxylic acid activation and the free phenolic hydroxyl group. While the 2-fluoro substituent lowers the pKa of the carboxylic acid (enhancing reactivity), it also increases the acidity of the 5-hydroxyl group, making it a viable nucleophile under basic coupling conditions.

This guide outlines two distinct protocols:

- Protocol A (Chemoselective): Direct coupling using T3P® (Propylphosphonic anhydride), avoiding phenol protection.^[1]

- Protocol B (High-Fidelity): A protection-deprotection sequence using TBDMS ether, recommended for scale-up or when coupling with unreactive amines.[\[1\]](#)[\[2\]](#)

Chemical Property Analysis

Understanding the electronic environment is crucial for selecting the right coupling agent.

Feature	Chemical Moiety	Effect on Coupling
Acid Strength	Phenylacetic Acid	Non-conjugated CH ₂ spacer prevents resonance deactivation; highly reactive. [1] [2]
Electronic Effect	2-Fluoro substituent	Inductive withdrawal (-I) lowers pKa of COOH (~3.8), increasing susceptibility to nucleophilic attack. [1] [2]
Nucleophile	5-Hydroxy (Phenol)	Potential side reaction: O-acylation (ester formation). [2] Risk increases with uronium reagents (HATU/HBTU) and high pH. [2]

Experimental Protocols

Protocol A: Direct Chemoselective Coupling (T3P Method)

Best for: Rapid discovery chemistry, avoiding protection steps, and coupling with primary amines.[\[1\]](#)

Mechanism: T3P (Propylphosphonic anhydride) forms a mixed anhydride that is highly selective for amines over phenols due to the hard/soft nucleophile distinction and steric screening.

Materials:

- **2-Fluoro-5-hydroxyphenylacetic acid** (1.0 equiv)[2]
- Amine partner (1.1 equiv)[2]
- T3P (50% w/w in EtOAc or DMF) (1.5 - 2.0 equiv)[2]
- N,N-Diisopropylethylamine (DIPEA) (3.0 equiv)[1][2]
- Solvent: Ethyl Acetate (EtOAc) or 2-MeTHF (Green alternative)[2]

Step-by-Step Procedure:

- **Dissolution:** In a reaction vial, dissolve **2-Fluoro-5-hydroxyphenylacetic acid** (100 mg, 0.59 mmol) and the amine partner (0.65 mmol) in anhydrous EtOAc (2.0 mL).
- **Base Addition:** Cool the mixture to 0 °C. Add DIPEA (308 µL, 1.77 mmol) dropwise. Note: The solution may darken slightly due to phenolate formation.
- **Activation:** Add T3P solution (1.5 equiv) dropwise over 5 minutes.
- **Reaction:** Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours.
 - QC Check: Monitor by LC-MS.[1][2] Look for the amide mass [M+H]⁺. [3] If starting material remains after 4h, add 0.5 equiv T3P.[1]
- **Work-up:**
 - Dilute with EtOAc (10 mL).[1][2]
 - Wash with 0.5 M HCl (2 x 5 mL) to remove excess amine and DIPEA.[2] Critical: Do not use strong base (NaOH) for washing as it may deprotonate the phenol and drag the product into the aqueous phase.
 - Wash with Brine (5 mL).[1][2]
 - Dry over Na₂SO₄, filter, and concentrate.[1][4]

Protocol B: Protected Route (Silyl Ether Strategy)

Best for: Scale-up (>10g), valuable/unreactive amines, or when O-acylation is observed in Protocol A.[\[1\]](#)[\[2\]](#)

Workflow: Protection (TBDMS)

Coupling (HATU)

Deprotection (TBAF).[\[2\]](#)

Step-by-Step Procedure:

Phase 1: Phenol Protection

- Dissolve **2-Fluoro-5-hydroxyphenylacetic acid** (1.0 equiv) in DMF (5 vol).
- Add Imidazole (2.5 equiv) and TBDMS-Cl (1.2 equiv).[\[1\]](#)[\[2\]](#)
- Stir at RT for 3 hours. Quench with water, extract with EtOAc.[\[1\]](#) The product is 2-Fluoro-5-((tert-butyldimethylsilyl)oxy)phenylacetic acid.[\[2\]](#)

Phase 2: Amide Coupling (HATU)

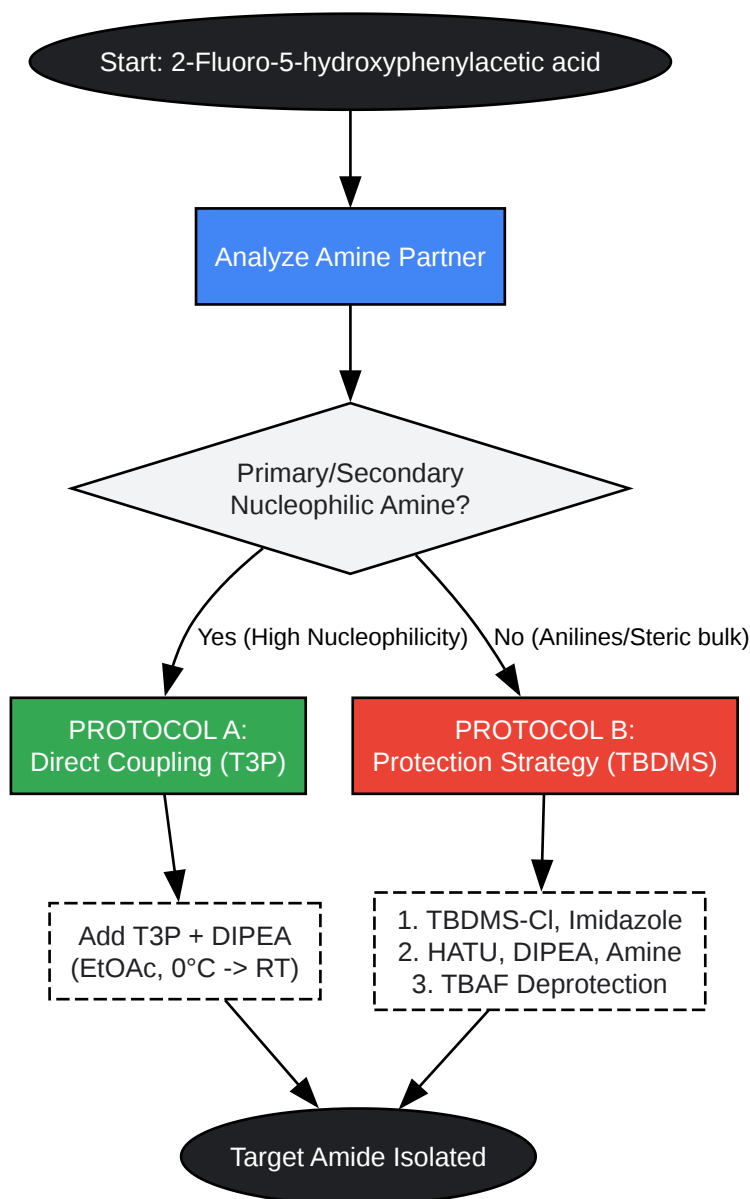
- Activation: Dissolve the TBDMS-protected acid (1.0 equiv) in DMF. Add HATU (1.1 equiv) and DIPEA (2.0 equiv).[\[2\]](#) Stir for 5 minutes to form the activated ester.
- Coupling: Add the amine (1.0 equiv). Stir at RT for 1–2 hours.[\[1\]](#)
- Isolation: Standard aqueous work-up (EtOAc/Water).[\[1\]](#)[\[2\]](#)

Phase 3: Deprotection

- Dissolve the crude coupled product in THF.
- Add TBAF (1.0 M in THF, 1.5 equiv).[\[1\]](#) Stir for 30 minutes at 0 °C.
- Purification: The free phenol product is isolated via flash chromatography (MeOH/DCM gradient).

Decision Logic & Workflow Visualization

The following diagram illustrates the decision process for selecting the correct protocol based on the amine partner and scale.



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Caption: Decision tree for selecting between Direct T3P coupling and TBDMS-protected HATU coupling based on amine nucleophilicity.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Low Yield (Protocol A)	Phenol reacting with activated acid (O-acylation).[2]	Switch to Protocol B. Alternatively, use EDC/HOBt at pH 6.0 (lower base loading) to reduce phenolate concentration.[1]
Product in Aqueous Phase	Phenol deprotonated during work-up.[1][2]	Acidify aqueous layer to pH 3–4 during extraction.[1] Avoid NaOH/KOH washes; use dilute NaHCO ₃ or water.[1]
Racemization	Over-activation of acetic acid moiety.	Maintain temperature at 0 °C during activation. Use T3P (lowest racemization risk).[1][2]
Incomplete Reaction	Fluorine induction reduces COOH nucleophilicity.[1]	Increase activation time (30 min) before adding amine.[1] [2] Use a stronger catalyst like HOAt if using EDC.[1]

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